

Application Note: BDP FL-PEG4-TCO Antibody Labeling

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Compound of Interest

Compound Name: BDP FL-PEG4-TCO

Cat. No.: B15541584

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Introduction

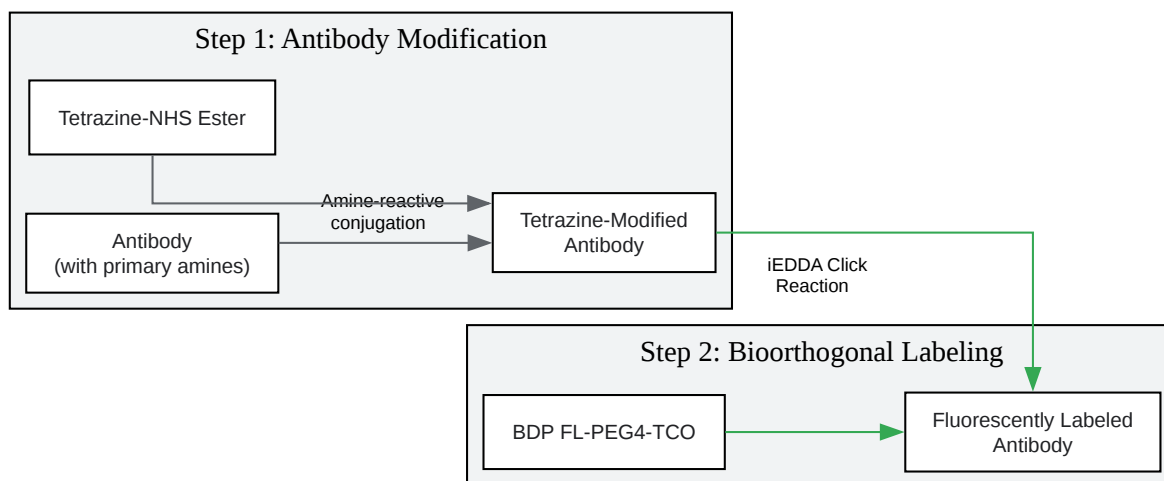
Fluorescently labeled antibodies are critical tools in a wide array of biological research and diagnostic applications, including flow cytometry, fluorescence microscopy, and immunoassays.[1] The choice of fluorophore and the labeling strategy are paramount for achieving high sensitivity and specificity. **BDP FL-PEG4-TCO** is a high-performance fluorescent probe composed of a bright and photostable BODIPY™ FL (BDP FL) fluorophore, a hydrophilic tetraethylene glycol (PEG4) spacer, and a reactive trans-cyclooctene (TCO) group.[2]

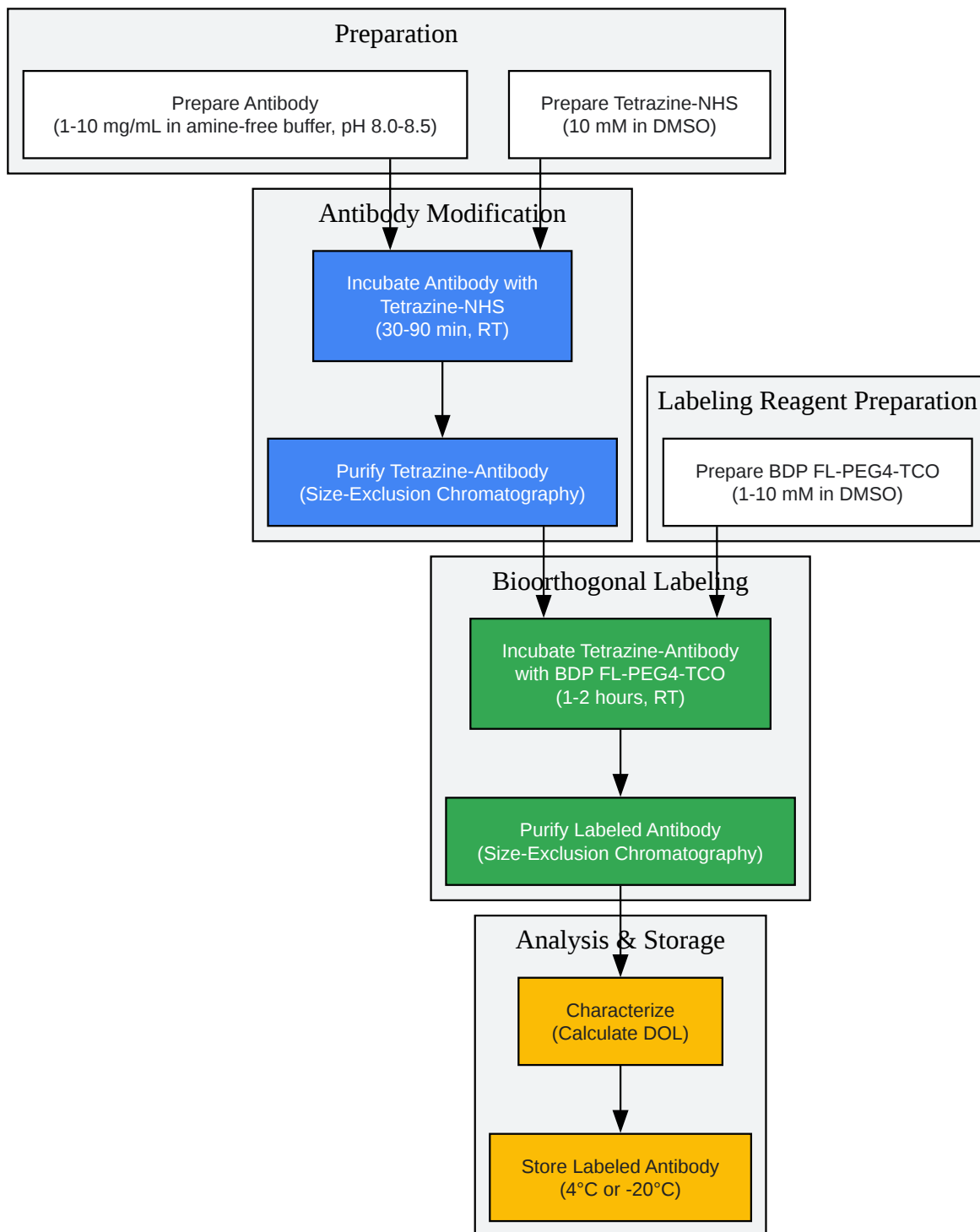
This molecule facilitates a two-step antibody labeling strategy based on the highly efficient and bioorthogonal inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction between the TCO group and a tetrazine (Tz) moiety.[2][3] This "click chemistry" reaction is exceptionally fast and specific, proceeding under physiological conditions without the need for a catalyst, making it ideal for labeling biomolecules.[3] The hydrophilic PEG4 linker enhances the water solubility of the labeled antibody and minimizes steric hindrance, which can help to preserve antibody function and reduce non-specific binding.[2][4][5]

This application note provides a detailed protocol for the labeling of antibodies using **BDP FL-PEG4-TCO**, beginning with the necessary initial step of modifying the antibody with a tetrazine group.

Signaling Pathway and Mechanism of Action

The core of this labeling protocol is the bioorthogonal iEDDA reaction. First, the antibody of interest is functionalized with a tetrazine group. Subsequently, the **BDP FL-PEG4-TCO** is introduced, and its TCO group rapidly and specifically "clicks" with the tetrazine on the antibody, forming a stable covalent bond and rendering the antibody fluorescent.[\[2\]](#)





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